

# N-(Acid-PEG2)-N-bis(PEG3-azide) safety data sheet

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## Compound of Interest

Compound Name: N-(Acid-PEG2)-N-bis(PEG3-azide)

Cat. No.: B8106078

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An in-depth technical guide on the core safety principles for **N-(Acid-PEG2)-N-bis(PEG3-azide)** is essential for researchers, scientists, and drug development professionals. Due to the absence of a standardized, publicly available Safety Data Sheet (SDS) for this specific molecule, this guide has been constructed by analyzing the safety profiles of its constituent functional groups: a carboxylic acid, a polyethylene glycol (PEG) linker, and two azide moieties. While some suppliers of similar compounds classify them as non-hazardous or with moderate warnings, the presence of two azide groups warrants significant caution. Organic azides are energy-rich molecules that can be sensitive to heat, shock, and light, and the azide ion is known for its toxicity.

## Hazard Identification and Classification

The primary hazard associated with **N-(Acid-PEG2)-N-bis(PEG3-azide)** stems from its two azide functional groups. Organic azides are potentially explosive and require careful handling. The azide ion itself is toxic, with a toxicity profile often compared to that of cyanide. While the PEG component is generally considered to have low toxicity and the carboxylic acid moiety is common in many pharmaceuticals, the overall safety profile of this molecule is dictated by the reactive nature of the azides.

A Safety Data Sheet for a structurally similar compound, N-(acid-PEG3)-N-bis(PEG3-azide), classifies it with the following hazards:

- Acute toxicity, oral (Category 4)

- Skin corrosion/irritation (Category 2)
- Serious eye damage/eye irritation (Category 2A)
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)

Given these potential hazards, it is prudent to handle **N-(Acid-PEG2)-N-bis(PEG3-azide)** with the precautions outlined in this guide.

## Quantitative Data Summary

The following tables summarize key quantitative data related to the safe handling of organic azides and the toxicity of related compounds.

Table 1: Stability Guidelines for Organic Azides

Parameter	Guideline	Rationale
Carbon to Nitrogen Ratio (C/N)	The number of nitrogen atoms should not exceed the number of carbon atoms. <sup>[1]</sup>	A higher nitrogen content increases the energy of the molecule and its potential for explosive decomposition.
Rule of Six	There should be at least six carbon atoms for every energetic functional group (e.g., azide). <sup>[1]</sup>	This empirical rule suggests that a higher carbon content helps to stabilize the molecule.
Concentration in Solution	Should not exceed 1 M. <sup>[1]</sup>	Working with dilute solutions minimizes the risk of a large-scale decomposition event.

Table 2: Toxicity Data for Relevant Compounds

Compound	LD50 (Oral, Rat)	Notes
Sodium Azide	27 mg/kg	The azide ion is highly toxic. <a href="#">[2]</a>
Polyethylene Glycol (PEG 400)	28 g/kg	Generally considered to have low toxicity. <a href="#">[3]</a> <a href="#">[4]</a>
Carboxylic Acid Drugs	Variable	Toxicity is often associated with the formation of reactive metabolites. <a href="#">[5]</a> <a href="#">[6]</a>

## Experimental Protocols

### Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **N-(Acid-PEG2)-N-bis(PEG3-azide)**. This includes:

- A lab coat
- Safety glasses with side shields or chemical splash goggles.
- Chemically resistant gloves (e.g., nitrile).
- A face shield may be necessary when there is a risk of splashing or explosion.

### Safe Handling Procedures

- Work in a well-ventilated area: All manipulations should be performed in a certified chemical fume hood.[\[7\]](#)
- Avoid heat, shock, and friction: Organic azides can be sensitive to these stimuli. Do not heat the compound unless a validated protocol is being followed. Avoid grinding or subjecting the material to mechanical shock.
- Use appropriate tools: Do not use metal spatulas or other metal instruments to handle the compound, as this can lead to the formation of highly explosive heavy metal azides.[\[1\]](#) Use plastic or ceramic spatulas.
- Avoid incompatible materials:

- Acids: Contact with strong acids can produce hydrazoic acid, which is highly toxic and explosive.[1]
- Heavy metals: Avoid contact with heavy metals such as copper, lead, and mercury, as this can form shock-sensitive metal azides.[2]
- Halogenated solvents: Do not use chlorinated solvents like dichloromethane or chloroform, as they can react with azides to form explosive di- and tri-azidomethane.[2][8]

## Storage

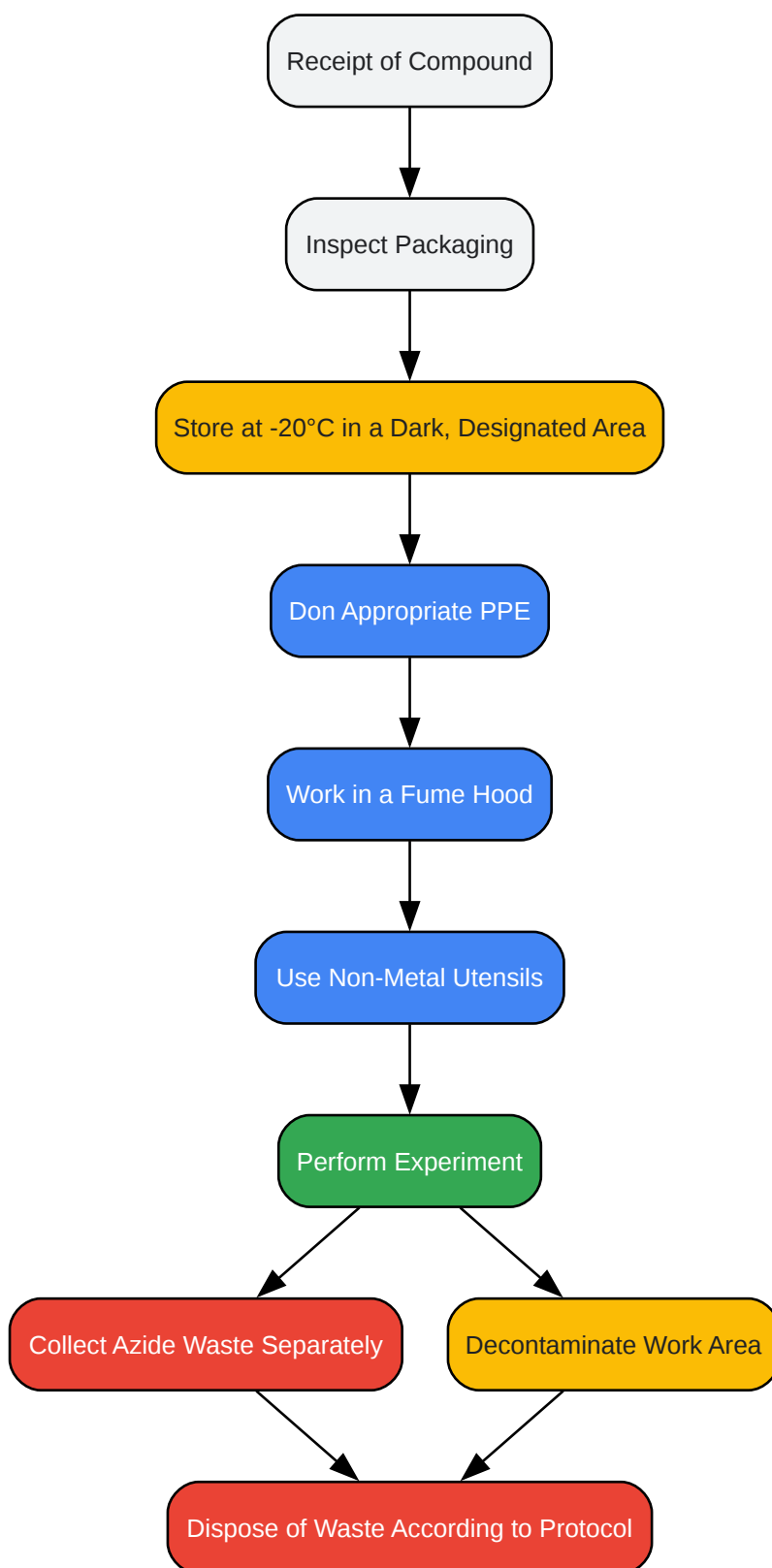
- Store the compound in a cool, dark place, away from heat and light.[2] The recommended storage temperature is -20°C.[9][10]
- Keep the container tightly sealed.
- Store away from incompatible materials, especially acids and heavy metals.

## Disposal

- Azide-containing waste should be collected in a designated, clearly labeled waste container.[8]
- Do not mix azide waste with other chemical waste streams, particularly acidic waste.
- Follow all institutional and local regulations for the disposal of hazardous chemical waste. It is often recommended to quench organic azides to a more stable derivative, such as an amine, before disposal.[1]

## Visualization of Safety Workflow

The following diagram illustrates a logical workflow for the safe handling of **N-(Acid-PEG2)-N-bis(PEG3-azide)**.



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Caption: Workflow for Safe Handling of **N-(Acid-PEG2)-N-bis(PEG3-azide)**.

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